

Technical Guide: Solubility Profile of rac-2-Aminobutyric Acid-d3

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Compound of Interest

Compound Name: *rac-2-Aminobutyric Acid-d3*

Cat. No.: B595061

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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

rac-2-Aminobutyric Acid-d3 is the deuterium-labeled form of rac-2-Aminobutyric Acid, a non-proteinogenic amino acid. Stable isotope-labeled compounds like **rac-2-Aminobutyric Acid-d3** are crucial in various research applications, particularly as internal standards for quantitative mass spectrometry-based analyses in drug metabolism and pharmacokinetic studies.^{[1][2]} Deuterium labeling offers the advantage of a similar chemical structure to the endogenous compound but with a distinct mass, allowing for precise quantification.^[1]

Understanding the solubility of this compound in different solvents is fundamental for its effective use in experimental settings, including the preparation of stock solutions, calibration standards, and its introduction into biological matrices. This guide provides a comprehensive overview of the available solubility data for **rac-2-Aminobutyric Acid-d3** and its non-deuterated counterparts, details experimental protocols for solubility determination, and outlines a typical analytical workflow.

While specific quantitative solubility data for the d3-labeled variant is not extensively published, qualitative information is available. The physicochemical properties of a molecule are generally not significantly altered by a low level of deuteration, allowing the solubility data of the non-labeled rac-2-Aminobutyric Acid to serve as a reliable proxy.^{[3][4]}

Solubility Data

The solubility of a compound is a critical physical property for its handling and application in research. Below is a summary of the available qualitative and quantitative solubility data.

Qualitative Solubility of rac-2-Aminobutyric Acid-d3

Initial assessments indicate the general solubility profile of the deuterated compound in common laboratory solvents.

Solvent	Solubility	Reference
Water	Slightly Soluble	
Methanol	Slightly Soluble	
DMSO	Slightly Soluble	

Quantitative Solubility of Non-Deuterated 2-Aminobutyric Acid Isomers

Quantitative data for the non-deuterated forms of 2-Aminobutyric Acid provide a strong basis for estimating the solubility of the d3 variant. The data varies slightly between different stereoisomers.

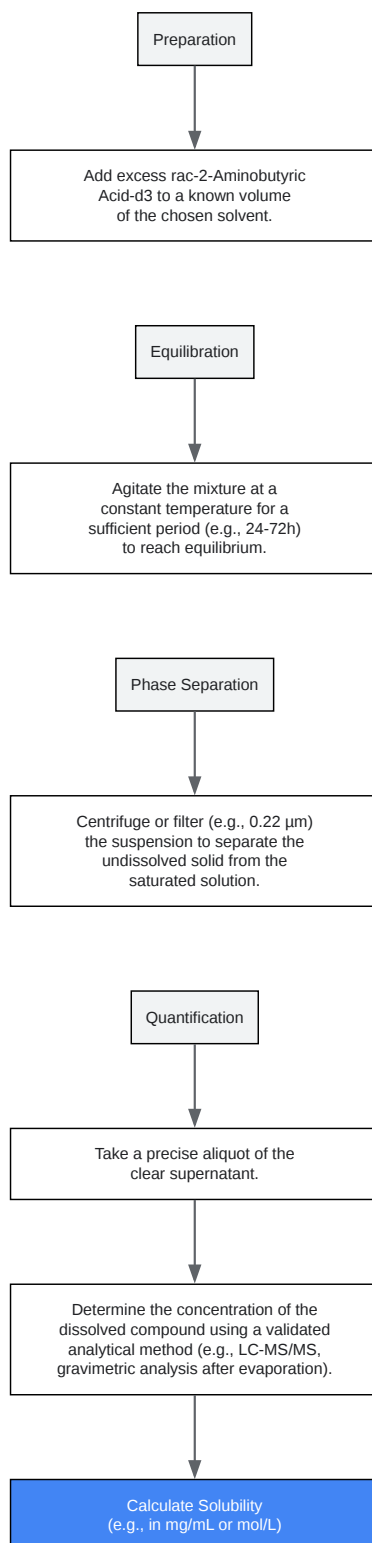
Compound/Isomer	Solvent	Solubility	Reference
DL-2-Aminobutyric Acid	Water	210 g/L	
D(-)-2-Aminobutyric Acid	Water	100 mg/mL (ultrasonication may be required)	
D-alpha-Aminobutyric Acid	Water	278 mg/mL	
L-(+)-2-Aminobutyric Acid	Water	Soluble	
L-(+)-2-Aminobutyric Acid	Acetic Acid	Soluble	
L-(+)-2-Aminobutyric Acid	Alcohol	Slightly Soluble	
L-(+)-2-Aminobutyric Acid	Ether	Slightly Soluble	

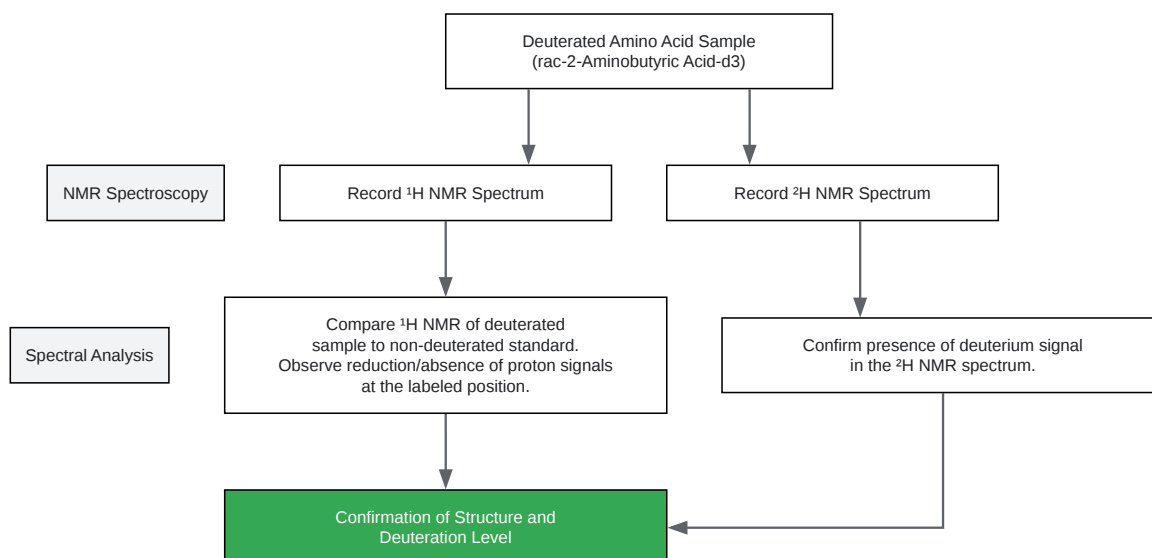
Experimental Protocols for Solubility Determination

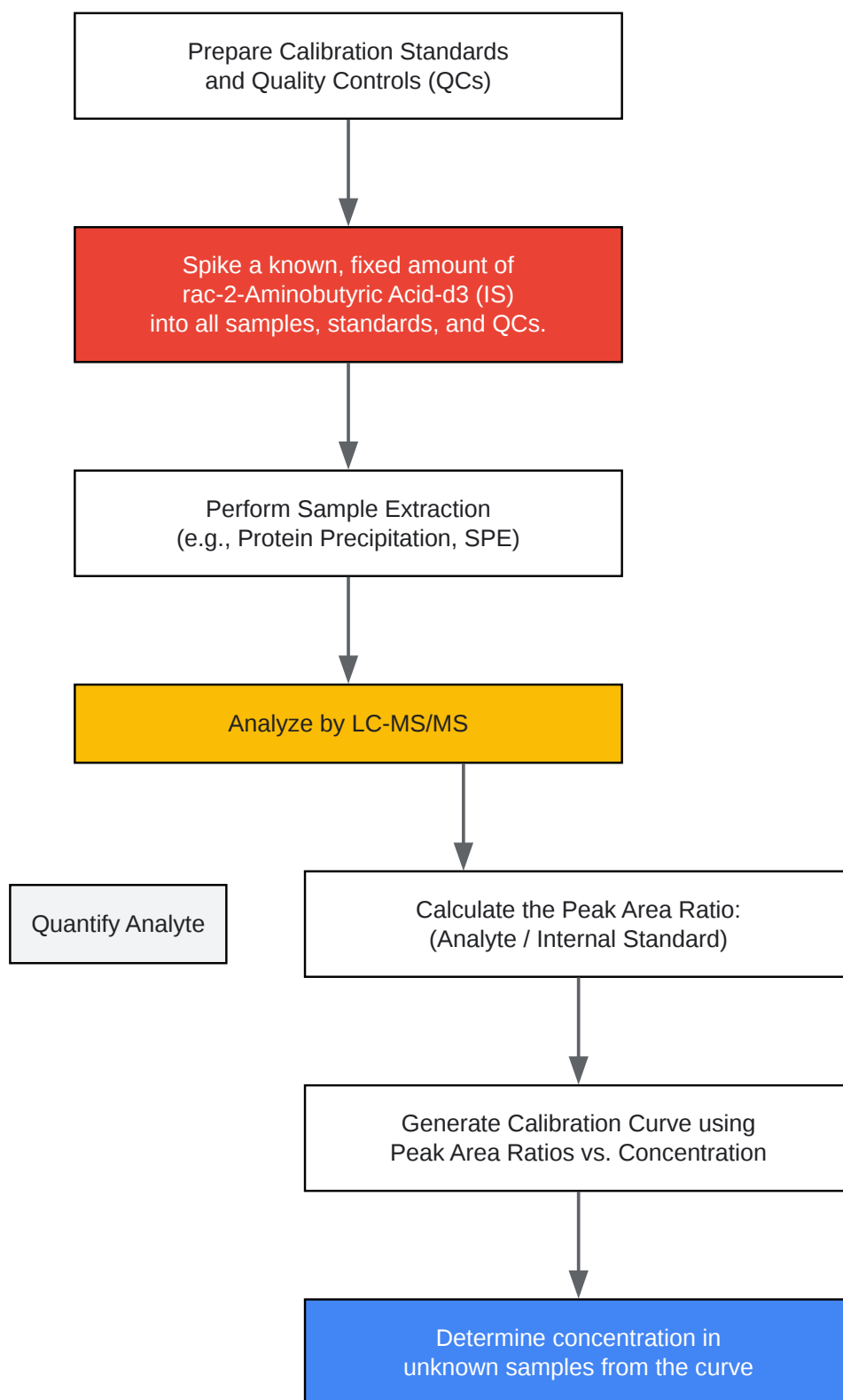
Accurate determination of solubility is essential for reproducible research. The gravimetric method, also known as the shake-flask method, is a standard and reliable technique for measuring the solubility of compounds like amino acids.

General Solubility Determination Workflow (Shake-Flask Method)

This protocol outlines the key steps to determine the equilibrium solubility of a compound in a given solvent at a specific temperature.







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